

Personal protective equipment for handling 3-Bromo-1,1,1-trifluoroacetone

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Compound of Interest

Compound Name: 3-Bromo-1,1,1-trifluoroacetone

Cat. No.: B149082

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Essential Safety Guide for Handling 3-Bromo-1,1,1-trifluoroacetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-1,1,1-trifluoroacetone** (CAS No. 431-35-6). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

Immediate Safety Concerns

3-Bromo-1,1,1-trifluoroacetone is a highly flammable liquid and vapor that can cause severe skin burns, serious eye damage, and respiratory irritation.^{[1][2]} It is also classified as a lachrymator, meaning it can cause tearing.^[1] In case of fire, it may produce hazardous decomposition products.^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the required and recommended PPE for handling this chemical.

PPE Category	Specification	Rationale
Eye and Face	Chemical splash goggles are mandatory. A face shield should be worn in conjunction with goggles, especially when handling larger quantities or when there is a splash risk.[1][3]	To protect against severe eye damage from splashes.[1]
Hand	Protective gloves are required. [1] Nitrile gloves offer good general protection, while neoprene can be suitable for moderate exposure.[3][4] For extended contact or handling of larger quantities, consider heavier-duty gloves. Always inspect gloves for integrity before use.	To prevent severe skin burns upon contact.[1]
Body	A lab coat is the minimum requirement.[3] For tasks with a higher risk of splashing, wear fire/flammable resistant and impervious clothing.[2] Ensure clothing covers all exposed skin.	To protect the skin from burns and chemical exposure.[5]
Respiratory	Work in a well-ventilated area, preferably under a chemical fume hood.[1][6] If ventilation is inadequate or if exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with a type ABEK (EN14387) filter.[7][8]	To prevent respiratory tract irritation and the inhalation of harmful vapors.[1]

Footwear

Closed-toe shoes are mandatory in the laboratory.^[3]

To protect feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) before starting any work.^[1]
 - Ensure that a safety shower and an emergency eyewash station are readily accessible and in good working order.^[1]
 - Work in a well-ventilated area, such as a certified chemical fume hood.^[1]
 - Remove all potential ignition sources from the work area, as the chemical is highly flammable.^[1]^[9] Use non-sparking tools.^[1]
- Handling:
 - Don the appropriate PPE as outlined in the table above.
 - Ground and bond containers and receiving equipment to prevent static discharge.^[9]
 - Avoid direct contact with the skin and eyes and do not breathe the vapors.^[1]
 - Keep the container tightly closed when not in use.^[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[1]^[9]
 - The recommended storage temperature is 2-8°C in an explosion-proof refrigerator.^[1]
 - Store in the original container, which should be kept tightly sealed.^[9]
 - Incompatible materials to avoid include strong acids, strong bases, and strong oxidizing agents.^[1]

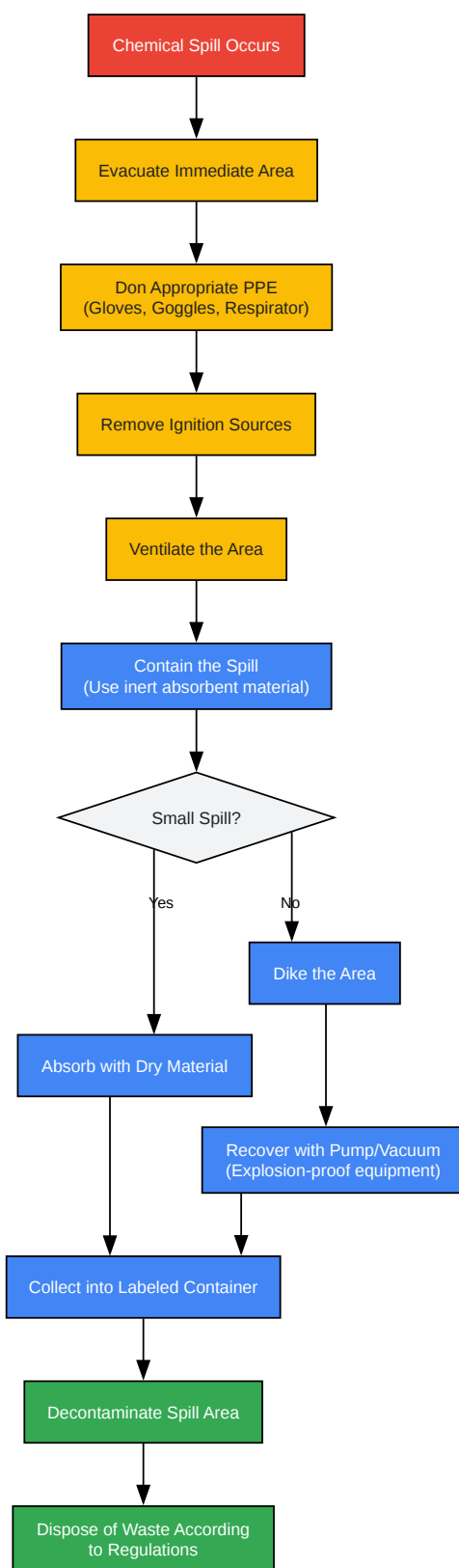
Disposal Plan

- Waste Collection: Collect all waste containing **3-Bromo-1,1,1-trifluoroacetone** in a suitable, labeled, and closed container.[\[5\]](#)
- Disposal Route: Dispose of the chemical waste through an approved waste disposal plant.[\[6\]](#)
Do not discharge into sewers or waterways.[\[5\]](#)
- Container Decontamination: Empty containers should be decontaminated before disposal.[\[5\]](#)

Emergency Procedures

Emergency Situation	First-Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention. [1] [2]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [1] [6]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [5]
Chemical Spill	Evacuate the area. Remove all ignition sources. Ventilate the area. For small spills, absorb with an inert dry material and place in a suitable container for disposal. For large spills, dike the area to contain the spill and use a pump or vacuum for recovery. Use explosion-proof equipment. [1]

Chemical Spill Response Workflow



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Caption: Workflow for handling a chemical spill.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. echemi.com [echemi.com]
- 3. uah.edu [uah.edu]
- 4. sjsu.edu [sjsu.edu]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. fishersci.com [fishersci.com]
- 7. 3-ブromo-1,1,1-トリフルオロアセトン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 3-ブromo-1,1,1-トリフルオロアセトン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. Page loading... [guidechem.com]
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